

# Handling and storage guidelines for 3-pentyl acetate

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## Compound of Interest

Compound Name: 3-Pentyl acetate

Cat. No.: B1618307

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An In-depth Technical Guide to the Handling and Storage of **3-Pentyl Acetate**

## Introduction

**3-Pentyl acetate** (CAS No. 620-11-1), also known as 1-ethylpropyl acetate, is an organic ester recognized for its characteristic fruity odor.<sup>[1][2]</sup> It is utilized as a solvent and as a flavoring and fragrance agent.<sup>[2]</sup> Due to its chemical properties, particularly its flammability and reactivity, strict adherence to established handling and storage protocols is imperative to ensure the safety of laboratory personnel and maintain the integrity of the compound. This guide provides comprehensive, technical information for researchers, scientists, and drug development professionals on the proper management of **3-pentyl acetate**.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-pentyl acetate** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
CAS Number	620-11-1	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	130.18 g/mol	<a href="#">[3]</a>
Appearance	Clear, colorless liquid	<a href="#">[2]</a>
Flash Point	33.4 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	135.1 °C at 760 mmHg	<a href="#">[4]</a>
Density	0.879 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a>
Vapor Pressure	7.85 mmHg at 25°C	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Limited solubility in water; highly soluble in organic solvents.	<a href="#">[2]</a>
Lower Explosive Limit (LEL)	1.0 vol %	<a href="#">[5]</a>
Upper Explosive Limit (UEL)	7.5 vol %	<a href="#">[5]</a>

## Safety and Hazard Information

**3-Pentyl acetate** is classified as a hazardous substance. Understanding its specific risks is fundamental to safe handling.

Hazard Classification	GHS Pictogram	Hazard Statement	Precautionary Statements (Examples)	Source(s)
Flammable Liquids, Category 3		H226: Flammable liquid and vapor.	P210: Keep away from heat, sparks, open flames. P233: Keep container tightly closed.  P240:  Ground/bond container and receiving equipment.  P280: Wear protective gloves/eye protection.	[6][7]
Aquatic Hazard (Acute), Category 3	(No Pictogram)	H402: Harmful to aquatic life.	P273: Avoid release to the environment.	[6]
Other Hazards		Causes serious eye irritation.  Repeated exposure may cause skin dryness or cracking.	P305+P351+P338: IF IN EYES:  Rinse cautiously with water for several minutes.	[6][7]

### Primary Hazards:

- Flammability: The compound's low flash point of 33.4°C indicates that it can be ignited at normal room temperatures.[\[1\]](#)[\[3\]](#) Vapors are heavier than air and can travel to an ignition source, causing a flashback.[\[5\]](#) Vapor-air mixtures can be explosive, especially with heating.[\[6\]](#)

- Health Hazards: Causes serious eye irritation and may cause respiratory irritation.[7] Prolonged or repeated skin contact can lead to dryness or cracking.[6]
- Reactivity: Reacts with acids to generate heat, alcohols, and acids.[8] It is incompatible with strong oxidizing agents, nitrates, alkalis, and strong acids.[6][9]

## Handling Procedures

Safe handling of **3-pentyl acetate** requires a combination of appropriate personal protective equipment (PPE), engineering controls, and disciplined work practices.

### Personal Protective Equipment (PPE)

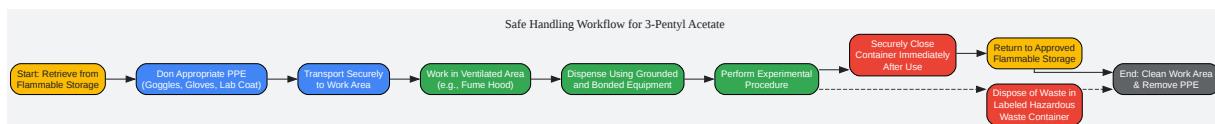
Equipment	Specification	Purpose	Source(s)
Eye Protection	Safety goggles or a face shield.	Protects against chemical splashes.	[10][11]
Hand Protection	Chemically resistant gloves.	Prevents skin contact.	[6][10]
Body Protection	Lab coat; flame-retardant antistatic protective clothing is recommended.	Protects skin and clothing from splashes and provides fire resistance.	[6][10]

## Engineering Controls

- Ventilation: Always handle **3-pentyl acetate** in a well-ventilated area to keep vapor concentrations below explosive limits.[5][12]
- Fume Hood: For procedures involving heating or potential aerosolization, use a chemical fume hood.[10][11]
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

## Safe Handling Practices

- Ignition Sources: Eliminate all ignition sources, including open flames, hot surfaces, and sparks.[6] Use only non-sparking tools.[5][8]
- Static Discharge: Ground and bond all containers and receiving equipment during transfers to prevent the buildup of static electricity.[6][13][14]
- Container Management: Keep containers tightly closed when not in use to minimize vapor release.[6]
- Personal Hygiene: Wash hands thoroughly after handling.[6] Change any contaminated clothing immediately.



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A workflow for the safe handling of **3-pentyl acetate**.

## Storage Guidelines

Proper storage is critical to prevent fire, degradation, and reaction with incompatible materials.

### General Storage Conditions

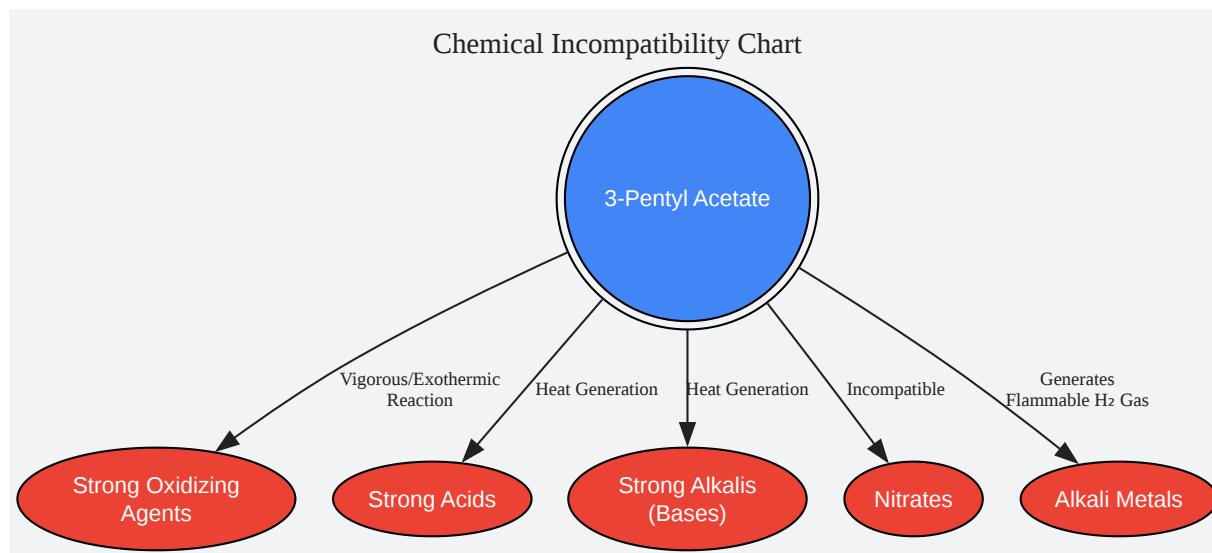
- Store in a cool, dry, and well-ventilated area.[12][15]
- Keep containers away from direct sunlight, heat, and ignition sources.[12][15]
- Containers should be tightly sealed and properly labeled.[15]

### Flammable Liquid Storage

- Cabinets: Store **3-pentyl acetate** in an approved flammable liquid storage cabinet.[12][16] These cabinets must be labeled "Flammable – Keep Fire Away".[16]
- Construction: Cabinets should be of double-walled, 18-gauge steel construction with a 1.5-inch air space and a liquid-tight door sill raised at least 2 inches from the bottom.[16][17]
- Quantity Limits: Adhere to institutional and regulatory limits for storing flammable liquids. OSHA, for example, states that no more than 25 gallons of flammable liquids may be stored in a room outside of an approved cabinet.[17] No more than 60 gallons of Class I and II liquids should be stored in a single cabinet.[16][17]
- Refrigeration: If refrigeration is required, use only laboratory-grade, spark-proof refrigerators or freezers.[12] Never store flammable liquids in a standard domestic refrigerator.[12]

## Chemical Incompatibilities

To prevent hazardous reactions, **3-pentyl acetate** must be stored separately from incompatible substances.



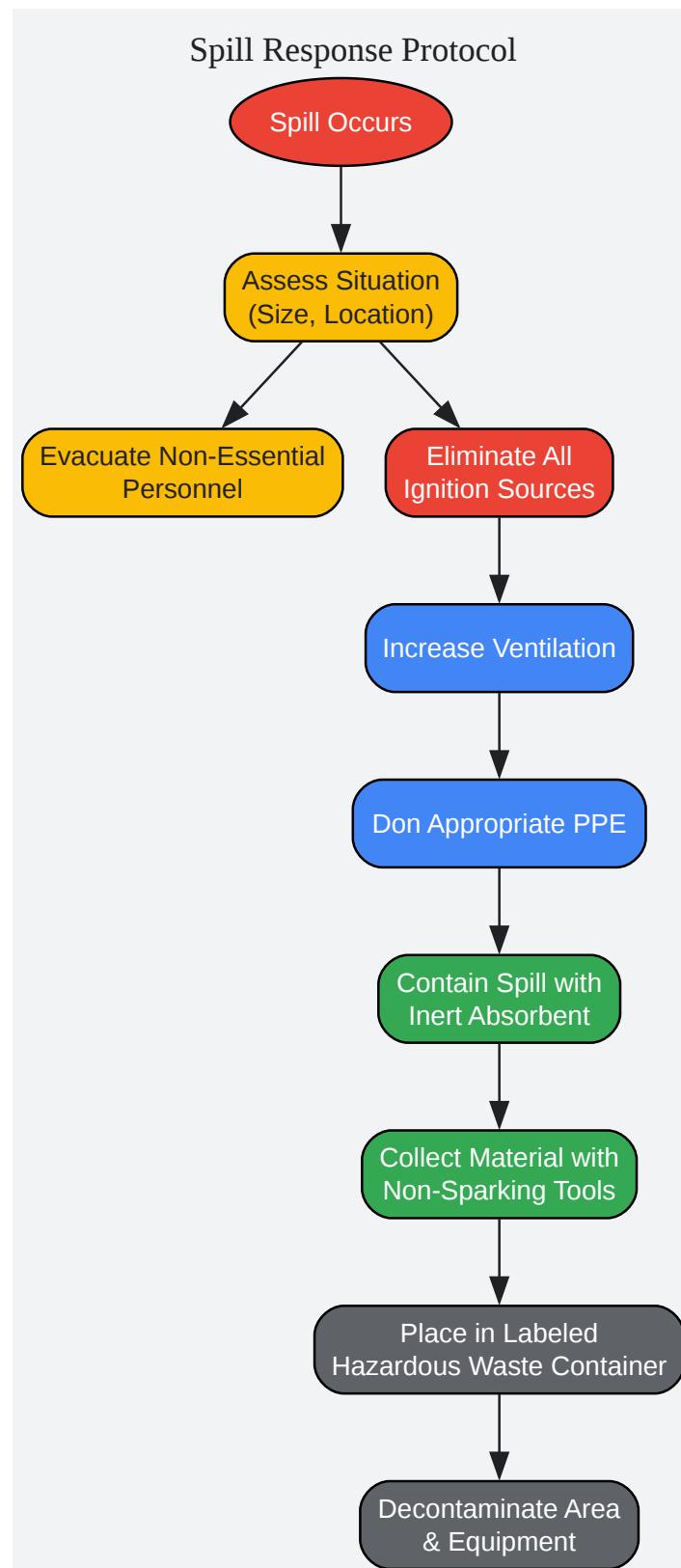
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Incompatible material classes for **3-pentyl acetate**.

# Emergency Procedures

## Spill Response

- Assess: Evaluate the spill size and ventilate the area. Eliminate all ignition sources immediately.[5][8]
- Contain: For a small spill, absorb the material with dry earth, sand, or another non-combustible absorbent.[5][8]
- Collect: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, closed container for disposal.[5][8]
- Large Spills: For large spills, dike the area far ahead of the liquid for later disposal and consider downwind evacuation.[8]



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A generalized workflow for responding to a spill.

## First Aid

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water/shower for at least 15 minutes.[5][6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[5][7]
- Ingestion: Clean the mouth with water and then drink plenty of water. Do not induce vomiting. Seek immediate medical attention.[5]

## Fire Fighting

- Extinguishing Media: Use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam.[8]
- Hazards: Vapors may form explosive mixtures with air at elevated temperatures.[6] Containers may explode when heated.[5] Fire can produce irritating gases like carbon monoxide and carbon dioxide.[5]

## Experimental Protocols

### Protocol: Purity Determination by Gas Chromatography (GC)

This protocol outlines a standard method for assessing the purity of a **3-pentyl acetate** sample.

Objective: To quantify the purity of **3-pentyl acetate** and identify any potential impurities.

Methodology:

- Sample Preparation: a. Prepare a 1% (v/v) solution of the **3-pentyl acetate** sample in a high-purity solvent (e.g., hexane or dichloromethane). b. Prepare a series of calibration standards of high-purity **3-pentyl acetate** at known concentrations.
- Instrumentation (Typical Parameters):

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).
- Column: A non-polar or mid-polar capillary column (e.g., DB-5 or HP-5, 30 m x 0.25 mm x 0.25 µm).
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).
- Injector: Split/splitless injector, set to 250°C with a high split ratio (e.g., 100:1).
- Oven Program: Initial temperature of 50°C, hold for 2 minutes, then ramp at 10°C/min to 250°C, and hold for 5 minutes.
- Detector: FID set to 280°C.
- Analysis: a. Inject 1 µL of each calibration standard to generate a calibration curve. b. Inject 1 µL of the prepared sample solution. c. Record the chromatogram.
- Data Analysis: a. Identify the peak corresponding to **3-pentyl acetate** based on its retention time from the standard injections. b. Calculate the area of all peaks in the sample chromatogram. c. Determine the purity by the area percent method: Purity (%) = (Area of **3-pentyl acetate** peak / Total area of all peaks) x 100. d. Quantify against the calibration curve for a more precise concentration measurement.

## Protocol: Assessment of Hydrolytic Stability

This protocol is a generalized method to evaluate the stability of **3-pentyl acetate** in the presence of water, which can cause hydrolysis back to 3-pentanol and acetic acid.[15]

Objective: To determine the rate of hydrolysis under accelerated conditions.

### Methodology:

- Preparation: a. In a sealed, pressure-tolerant glass vessel, combine a precise volume of **3-pentyl acetate** with an equal volume of deionized water. b. A small, pre-weighed copper coupon can be added to test for metal-catalyzed hydrolysis.[15] c. Prepare a control sample of pure **3-pentyl acetate**.

- Incubation: a. Place the sealed vessel in an oven at a constant, elevated temperature (e.g., 90°C) for a defined period (e.g., 48 hours).[15] b. Place the control sample under the same conditions.
- Post-Incubation Analysis: a. Allow the vessel to cool completely to room temperature. b. Record any changes in the appearance of the ester and aqueous phases.[15] c. Separate the two layers.
- Data Analysis: a. Titration: Determine the acid number of both the ester and aqueous phases via titration with a standardized solution of potassium hydroxide (KOH). An increase in the acid number indicates the formation of acetic acid via hydrolysis.[15] b. Viscosity: Measure the viscosity of the ester phase. Significant changes may indicate degradation.[15] c. Weight Loss: If a copper coupon was used, clean, dry, and re-weigh it to determine any weight loss due to corrosion.[15] d. Compare the final acid numbers and viscosity to the initial values and the control sample to assess the degree of hydrolysis.

## Waste Disposal

All waste containing **3-pentyl acetate**, including unused product and contaminated materials, must be treated as hazardous waste.[15]

- Collect waste in appropriately labeled, sealed containers.
- Dispose of the waste through a licensed hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[6][15]
- Do not dispose of **3-pentyl acetate** down the drain, as it is harmful to aquatic life.[6]

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